2-Fluoro-3-methoxy-4-hydroxypyridine: Structure, Reactivity, and Synthetic Utility

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Compound of Interest

Compound Name:	*2-Fluoro-4-hydroxy-3-methoxypyridine*
CAS No.:	*1184172-38-0*
Cat. No.:	*B3217707*

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Part 1: Executive Summary

2-Fluoro-3-methoxy-4-hydroxypyridine (CAS: 1184172-38-0) represents a highly specialized heterocyclic scaffold in modern medicinal chemistry. Unlike simple pyridines, this trisubstituted core integrates three distinct electronic modulators—a fluorine atom (

-withdrawing), a methoxy group (

-withdrawing/

-donating), and a hydroxyl group (ionizable/H-bond donor)—into a contiguous arrangement.

This specific substitution pattern renders the molecule a "privileged structure" for Fragment-Based Drug Discovery (FBDD), particularly in targeting kinases and GPCRs where the 2-fluoro group modulates metabolic stability and the 3-methoxy/4-hydroxy motif mimics adenosine or phosphate binding pockets.

Part 2: Structural Analysis & Tautomeric Dynamics

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Electronic Architecture

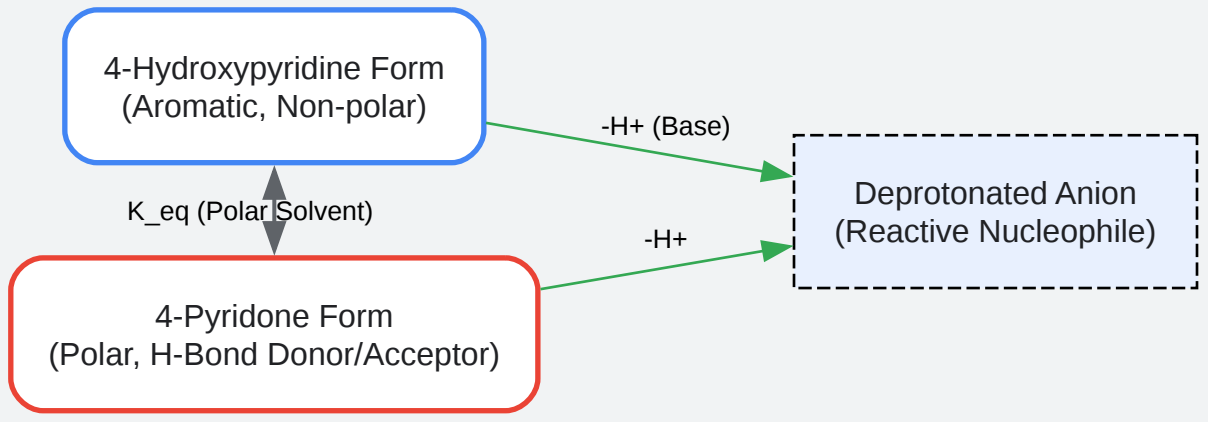
The reactivity of this molecule is dictated by the "push-pull" interaction between the electron-rich 3-OMe/4-OH groups and the electron-deficient pyridine ring, further sensitized by the 2-fluoro substituent.

- 2-Fluoro Effect: The fluorine atom at C2 exerts a strong inductive electron-withdrawing effect (-I), significantly lowering the pKa of the ring nitrogen and increasing the acidity of the C4-hydroxyl group. It also activates the C2 position for Nucleophilic Aromatic Substitution (

).
- 3-Methoxy Effect: The methoxy group provides steric bulk that forces orthogonality in biaryl couplings (at C4) and directs lithiation to the C4 position via chelation effects.
- 4-Hydroxyl/Pyridone Tautomerism: The most critical structural feature is the prototropic tautomerism between the 4-hydroxypyridine (lactim) and 4-pyridone (lactam) forms.

Tautomeric Equilibrium

While 4-hydroxypyridine favors the pyridone form in polar solvents, the presence of the electron-withdrawing 2-fluoro group destabilizes the zwitterionic character of the pyridone form. However, in aqueous or biological media, the 4-pyridone tautomer remains the dominant species, serving as a hydrogen bond acceptor/donor pair essential for ligand-protein interactions.



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Figure 1: Tautomeric equilibrium heavily favors the pyridone form in physiological conditions, while the anion is the active species in alkylation reactions.

Part 3: Synthetic Strategies

Synthesis of this scaffold requires navigating the competing directing effects of the substituents. Two primary routes are established: Directed Ortho Lithiation (DoL) for high precision and Nucleophilic Fluorination for scale.

Route A: Directed Ortho Lithiation (DoL)

This is the preferred method for laboratory-scale synthesis, utilizing the 3-methoxy group to direct metallation to the C4 position.

- Precursor: 2-Fluoro-3-methoxypyridine (Commercial or prepared via Balz-Schiemann).
- Lithiation: Treatment with LDA at -78°C. The lithium coordinates to the 3-OMe oxygen and the ring nitrogen (or F), exclusively deprotonating C4.
- Boronation/Oxidation: Quenching with Trimethyl borate followed by oxidative hydrolysis (

) yields the phenol.

Route B: Regio-selective Hydrolysis (Industrial)

- Precursor: 2,4-Difluoro-3-methoxypyridine.
- Hydrolysis: Treatment with aqueous NaOH. The C4-fluorine is significantly more electrophilic than the C2-fluorine due to the para-relationship with the ring nitrogen being less sterically hindered and electronically distinct in the presence of the 3-OMe.

Part 4: Reactivity Profile & Functionalization

The molecule offers three distinct vectors for diversification, making it an ideal "hub" for library synthesis.

Electrophilic Aromatic Substitution (EAS)

- Site of Attack: C5 (Ortho to OH, Meta to OMe).

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- Reagents: NIS (Iodination), NBS (Bromination).
- Utility: Installing a handle for Suzuki/Sonogashira coupling at C5.

Nucleophilic Aromatic Substitution ( )

- Site of Attack: C2-Fluorine.[1]
- Conditions: Requires activation (e.g., heating with amines in DMSO).
- Selectivity: The C2-F can be displaced by primary amines or thiols, retaining the 4-OH/3-OMe core. This is crucial for optimizing pharmacokinetic properties (solubility).

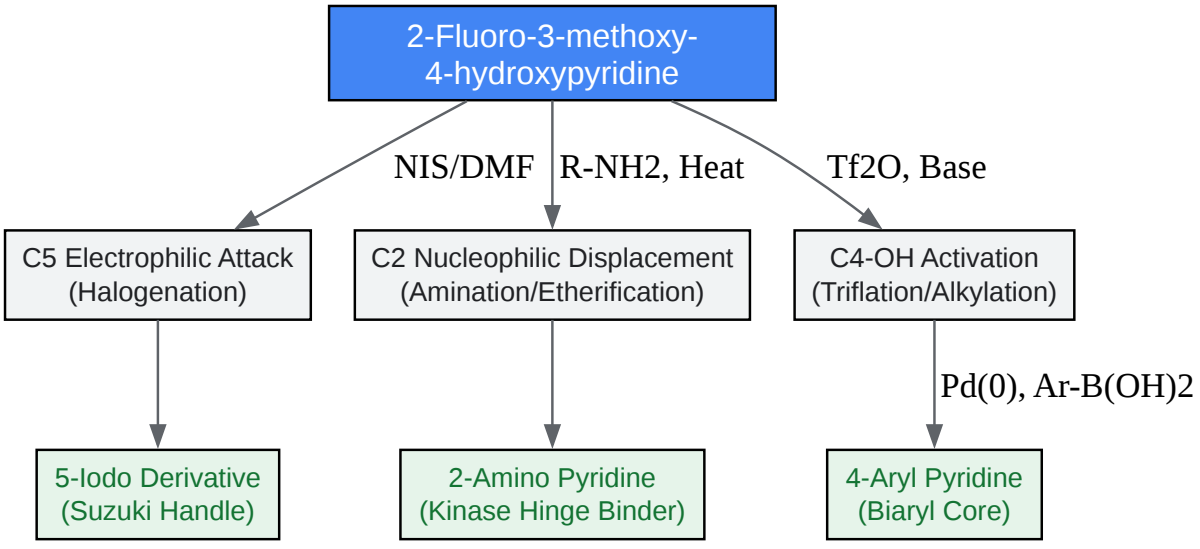
OH Functionalization

- O-Alkylation: Occurs at the Oxygen (favored with

) or Nitrogen (N-alkylation favored with

  /polar solvents).
- Activation: Conversion to Triflate (

) allows Pd-catalyzed coupling at C4, replacing the OH with Aryl/Alkyl groups.



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Figure 2: Divergent reactivity map showing the three orthogonal vectors for chemical modification.

Part 5: Detailed Experimental Protocol

Protocol: Synthesis via Directed Ortho Lithiation

Rationale: This protocol ensures regio-purity by leveraging the directing effect of the 3-OMe group.

Reagents:

- 2-Fluoro-3-methoxypyridine (1.0 eq)
- LDA (Lithium Diisopropylamide) (1.2 eq, 2.0 M in THF/Heptane)
- Trimethyl borate (1.5 eq)
- Hydrogen Peroxide (30% aq) / NaOH (1M)
- Anhydrous THF

Step-by-Step Methodology:

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet. Charge with anhydrous THF (10 mL/g substrate) and cool to -78°C (dry ice/acetone bath).
- Deprotonation: Add LDA solution dropwise over 15 minutes. The solution typically turns yellow/orange. Stir at -78°C for 1 hour.
    - Self-Validation Check: Aliquot 0.1 mL, quench with

      , and check NMR. Disappearance of the C4-H signal (doublet ~7.0 ppm) confirms lithiation.
- Borylation: Add Trimethyl borate dropwise. Stir at -78°C for 30 mins, then allow to warm to 0°C over 1 hour.

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- Oxidation: Dilute with THF. Add 1M NaOH (2 eq) followed by dropwise addition of

  (3 eq). Caution: Exothermic. Maintain temperature <20°C. Stir for 2 hours.

- Workup: Quench with saturated

  (to destroy excess peroxide). Acidify to pH 5-6 with 1M HCl. Extract with Ethyl Acetate (3x).

- Purification: The product, 2-fluoro-3-methoxy-4-hydroxypyridine, often precipitates or can be purified via silica gel chromatography (DCM/MeOH 95:5).

Data Summary Table:

Property	Value	Notes
Molecular Weight	143.12 g/mol	
Appearance	White to off-white solid	
pKa (Calc)	~6.5 - 7.0	More acidic than 4-hydroxypyridine (pKa 11) due to F/OMe.
1H NMR (DMSO-d6)	11.2 (br s, OH), 7.6 (d, 1H), 6.9 (d, 1H), 3.8 (s, 3H)	Characteristic broad OH/NH signal.

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